

In-depth Technical Guide on 5-(Chloromethyl)-2-ethoxypyridine: Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-(Chloromethyl)-2-ethoxypyridine

Cat. No.: B024689

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Disclaimer: A comprehensive Safety Data Sheet (SDS) for **5-(Chloromethyl)-2-ethoxypyridine** (CAS No. 101990-71-0) is not readily available in the public domain. The following information is a combination of available data for the specific compound and a qualitative hazard assessment based on the safety data of structurally similar compounds, primarily 2-Chloro-5-(chloromethyl)pyridine (CAS No. 70258-18-3). This guide is intended for informational purposes for researchers, scientists, and drug development professionals and should be used with caution. A substance-specific risk assessment should be conducted before handling.

Chemical Identification and Properties

5-(Chloromethyl)-2-ethoxypyridine is a substituted pyridine derivative that serves as a versatile intermediate in the synthesis of pharmaceuticals and agrochemicals.^[1] Its reactivity is primarily attributed to the chloromethyl group, which is susceptible to nucleophilic substitution, and the electron-donating ethoxy group that influences the pyridine ring's electronic properties.^[1]

Table 1: Physicochemical Properties of **5-(Chloromethyl)-2-ethoxypyridine**

Property	Value	Source
IUPAC Name	5-(Chloromethyl)-2-ethoxypyridine	Benchchem[1]
CAS Number	101990-71-0	Benchchem[1]
Molecular Formula	C ₈ H ₁₀ ClNO	Benchchem[1]
Molecular Weight	171.62 g/mol	Benchchem[1]

Hazard Identification and Classification (Based on Analogue Data)

Due to the lack of a specific SDS, the hazard classification for **5-(Chloromethyl)-2-ethoxypyridine** is inferred from the closely related compound, 2-Chloro-5-(chloromethyl)pyridine. The presence of the reactive chloromethyl group suggests similar hazardous properties.

Table 2: GHS Hazard Classification for Analogue Compound 2-Chloro-5-(chloromethyl)pyridine

Hazard Class	Hazard Category	GHS Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[2]
Skin Corrosion/Irritation	Sub-category 1B	H314: Causes severe skin burns and eye damage[2]
Sensitization, Skin	Not specified	May cause sensitization by skin contact[3]

Potential Health Effects:

- Ingestion: Based on analogue data, accidental ingestion may be harmful, potentially causing chemical burns in the oral cavity and gastrointestinal tract.[3]
- Inhalation: Vapors or mists may be irritating to the respiratory tract.[3]

- Skin Contact: Direct contact is likely to cause chemical burns.[3] There is also a potential for skin sensitization.[3]
- Eye Contact: Direct contact can cause severe eye damage.[3]

Exposure Controls and Personal Protection

Given the potential hazards, stringent safety measures should be implemented when handling **5-(Chloromethyl)-2-ethoxypyridine**.

Table 3: Recommended Personal Protective Equipment (PPE)

Protection Type	Recommendation
Eye/Face Protection	Wear tightly fitting safety goggles or a face shield.[4]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.[4]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[4]
Engineering Controls	Work in a well-ventilated area, preferably in a chemical fume hood. Ensure that eyewash stations and safety showers are close to the workstation location.[4]

First Aid Measures

The following first aid measures are based on the potential hazards and are general recommendations.

Table 4: First Aid Procedures

Exposure Route	First Aid Measures
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[4]
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Seek immediate medical attention.[4]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[4]
Eye Contact	Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Seek immediate medical attention.[4]

Firefighting and Stability

Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.[2]

Hazardous Combustion Products: Combustion may produce carbon oxides (CO, CO₂), nitrogen oxides (NO_x), and hydrogen chloride gas.[3]

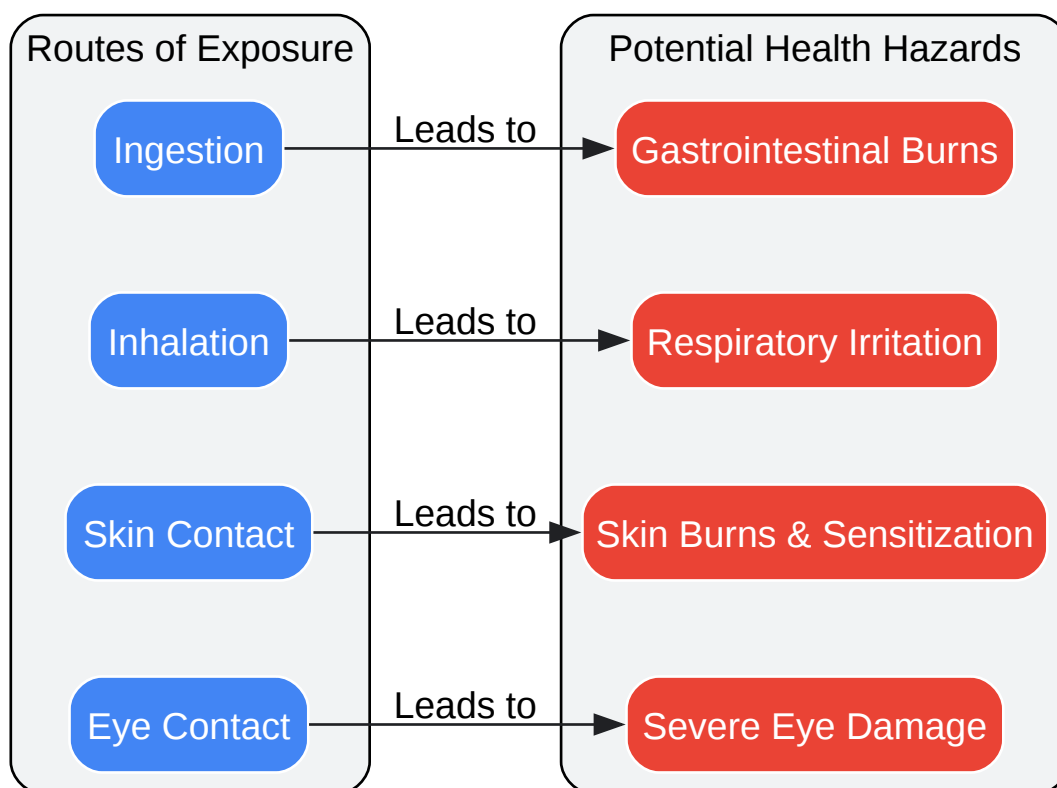
Stability: The compound is expected to be stable under normal conditions. Avoid strong oxidizing agents.[3]

Experimental Protocols

Detailed experimental protocols for the determination of safety data for **5-(Chloromethyl)-2-ethoxypyridine** are not available due to the absence of a comprehensive SDS. The GHS classifications for analogue compounds are typically derived from standardized OECD (Organisation for Economic Co-operation and Development) test guidelines for acute toxicity, skin corrosion/irritation, and eye damage/irritation.

Logical Hazard Relationship Diagram

The following diagram illustrates the potential logical relationships between exposure routes and health hazards for a compound with the anticipated toxicological profile of **5-(Chloromethyl)-2-ethoxypyridine**.



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Caption: Potential Hazard Pathway for **5-(Chloromethyl)-2-ethoxypyridine**.

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References

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Phone: (601) 213-4426

Email: info@benchchem.com